

Application Notes and Protocols for Protein Labeling Using TCO-PEG4-DBCO

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Compound of Interest

Compound Name: *Tco-peg4-dbco*

Cat. No.: *B11830575*

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Introduction

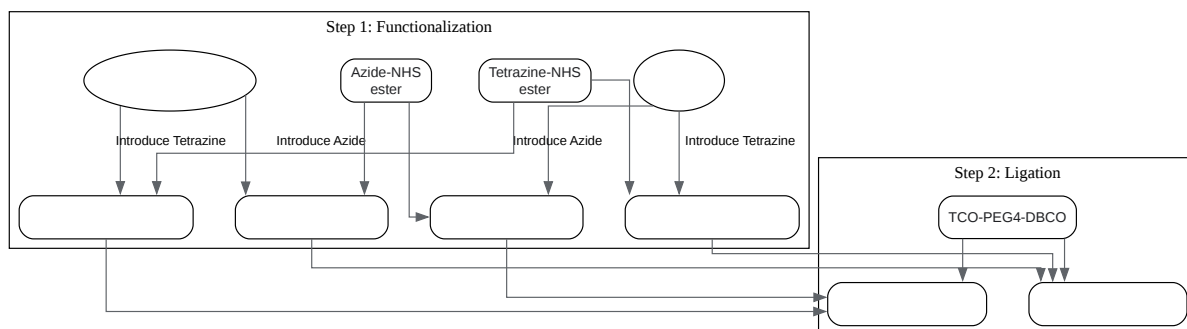
TCO-PEG4-DBCO is a heterobifunctional linker that serves as a powerful tool in bioconjugation, enabling the connection of two molecules through two distinct and highly efficient bioorthogonal "click" chemistry reactions.^[1] This linker contains a trans-cyclooctene (TCO) group and a dibenzocyclooctyne (DBCO) group, separated by a hydrophilic polyethylene glycol (PEG4) spacer. The PEG4 spacer enhances solubility and minimizes steric hindrance during conjugation.^{[2][3]}

The TCO moiety reacts with tetrazine-functionalized molecules via an inverse-electron-demand Diels-Alder (IEDDA) reaction, which is known for its exceptionally fast kinetics.^{[4][5]} The DBCO group reacts with azide-functionalized molecules through a strain-promoted alkyne-azide cycloaddition (SPAAC), a copper-free click chemistry reaction that is highly specific and biocompatible.^{[6][7]} The orthogonal nature of these two reactions allows for precise and controlled labeling of proteins for various applications, including the development of antibody-drug conjugates (ADCs), PROTACs, and fluorescently labeled probes for imaging.^{[1][8]}

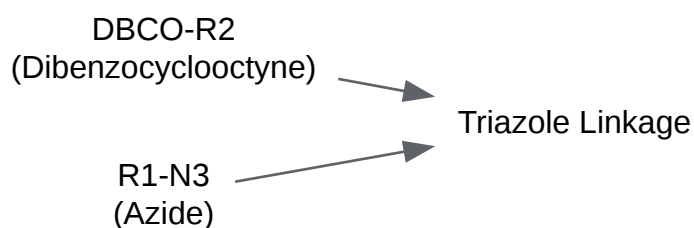
This document provides a comprehensive guide to using **TCO-PEG4-DBCO** for protein labeling, covering the necessary steps of protein functionalization, the final ligation reaction, and relevant quantitative data.

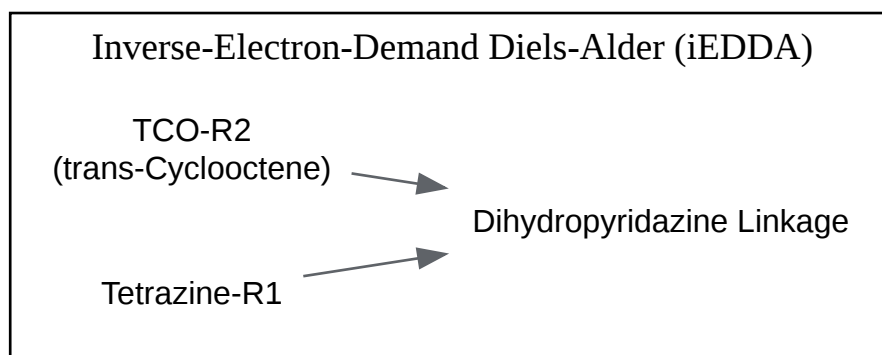
Experimental Workflow

The use of **TCO-PEG4-DBCO** for protein labeling is a multi-step process that involves the initial functionalization of both the protein and the molecule to be conjugated (payload), followed by the final ligation step using the **TCO-PEG4-DBCO** linker.



Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)





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